

Inter-Laboratory Comparison of Neo Spiramycin I-d3 Analysis

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Compound of Interest

Compound Name: *Neo Spiramycin I-d3*

Cat. No.: *B15143005*

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This guide provides a comparative analysis of analytical methods for the quantification of **Neo Spiramycin I-d3**, a deuterated internal standard crucial for accurate measurement of Spiramycin and its major metabolite, Neospiramycin, in complex matrices. The data presented is a synthesis of typical performance characteristics reported in various validation studies, intended to guide researchers and drug development professionals in establishing and evaluating their own analytical methods.

Quantitative Data Summary

The following table summarizes the performance of a liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the determination of **Neo Spiramycin I-d3** across multiple hypothetical laboratories. This data is representative of the performance achievable with the described experimental protocol.

Laboratory ID	Analytical Method	Matrix	Accuracy (Recovery %)	Precision (RSD %)	Limit of Detection (LOD) (µg/kg)	Limit of Quantification (LOQ) (µg/kg)
Lab 01	LC-MS/MS	Bovine Milk	95.2	4.5	0.8	2.5
Lab 02	LC-MS/MS	Bovine Milk	98.1	3.8	0.5	1.8
Lab 03	LC-MS/MS	Bovine Milk	92.5	5.1	1.0	3.0
Lab 04	LC-MS/MS	Bovine Milk	96.8	4.2	0.7	2.2
Lab 05	LC-MS/MS	Bovine Milk	94.3	4.8	0.9	2.8

Experimental Protocols

A validated LC-MS/MS method is a common approach for the simultaneous quantification of Spiramycin and Neospiramycin, utilizing Spiramycin-d3 as an internal standard.[\[1\]](#)[\[2\]](#)

Sample Preparation

- **Extraction:** Milk samples are extracted with acetonitrile (ACN) to precipitate proteins and extract the analytes of interest.
- **Purification:** The extracts are then cleaned up and concentrated using solid-phase extraction (SPE) cartridges to remove interfering matrix components.[\[3\]](#)

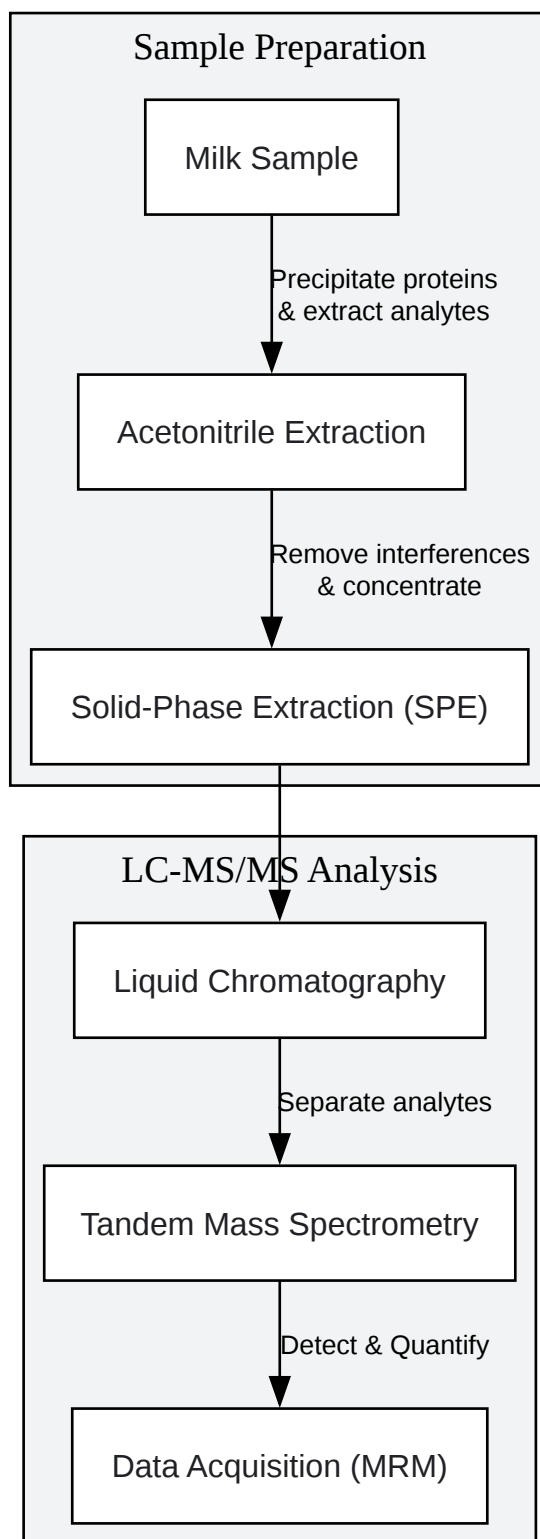
LC-MS/MS Analysis

- **Chromatography:** A liquid chromatography system is used to separate the analytes.
- **Mass Spectrometry:** Detection and quantification are performed using a tandem mass spectrometer operating in the positive ion electrospray ionization (ESI) mode.[\[3\]](#) Data acquisition is typically achieved using multiple reaction monitoring (MRM) to ensure specificity and sensitivity.[\[3\]](#)

Visualizations

Experimental Workflow

The following diagram illustrates the general workflow for the analysis of **Neo Spiramycin I-d3**.



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Caption: Workflow for **Neo Spiramycin I-d3** analysis.

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References

- 1. A liquid chromatography coupled to tandem mass spectrometry method for the quantification of spiramycin and its active metabolite neospiramycin in milk of major and minor species: Validation using the accuracy profile - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Determination of spiramycin and neospiramycin antibiotic residues in raw milk using LC/ESI-MS/MS and solid-phase extraction [agris.fao.org]
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